A Technical Guide to Bisphenol F-$^{13}C_6$: Commercial Availability, Purity, and Analytical Applications

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Compound of Interest

Compound Name:	*Bisphenol F-13C6*
Cat. No.:	*B13442701*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and purity of the stable isotope-labeled compound, Bisphenol F-$^{13}C_6$. It also details a representative experimental protocol for its use as an internal standard in analytical methodologies and explores the key signaling pathways influenced by Bisphenol F, for which this isotopic analog is a crucial tool for quantitative studies.

Introduction

Bisphenol F (BPF), a structural analog of Bisphenol A (BPA), is increasingly used in the production of epoxy resins and polycarbonates.[1] This has led to a growing need for accurate and sensitive analytical methods to monitor its presence in environmental and biological samples. Bisphenol F-$^{13}C_6$, a stable isotope-labeled version of BPF, is an indispensable tool for researchers, serving as an ideal internal standard for quantification by isotope dilution mass spectrometry. Its chemical behavior is virtually identical to the unlabeled native compound, but its distinct mass allows for precise differentiation and measurement, minimizing matrix effects and improving the accuracy of quantitative analysis.[1]

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Commercial Availability and Purity of Bisphenol F-$^{13}C_6$

Bisphenol F-$^{13}C_6$ is commercially available from several reputable suppliers of analytical reference materials and stable isotope-labeled compounds. It is typically offered as a neat solid or in solution, with purity levels suitable for sensitive analytical applications. The following tables summarize the availability and key specifications from prominent vendors.

Table 1: Commercial Suppliers of Bisphenol F-$^{13}C_6$

Supplier	Product Form	Purity	Analytical Method for Purity
LGC Standards	Neat Solid	>95%	HPLC
Cambridge Isotope Laboratories	Solution (in acetonitrile)	98%	Not Specified
Vulcanchem	Solid	>95%	HPLC
MedchemExpress	Solid	Not Specified	Not Specified

Table 2: Key Chemical and Physical Properties of Bisphenol F-$^{13}C_6$

Property	Value
CAS Number	1410794-06-7
Molecular Formula	$^{13}C_6C_7H_{12}O_2$
Molecular Weight	~206.19 g/mol
Appearance	Solid
Storage Temperature	+4°C

Experimental Protocol: Quantification of Bisphenol F in Human Urine using Isotope Dilution HPLC-

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MS/MS

This protocol provides a detailed methodology for the determination of Bisphenol F in human urine samples, employing Bisphenol F-$^{13}C_6$ as an internal standard. This method is based on established analytical procedures for bisphenols in biological matrices.

1. Materials and Reagents

- Bisphenol F (native standard)
- Bisphenol F-$^{13}C_6$ (internal standard)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (deionized)
- Formic acid
- β-glucuronidase enzyme
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB)
- Human urine samples

2. Standard Solution Preparation

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve native Bisphenol F and Bisphenol F-$^{13}C_6$ in methanol to prepare individual stock solutions.
- Working Standard Solutions: Serially dilute the stock solutions with a methanol/water mixture to prepare a series of calibration standards and a working internal standard solution.

3. Sample Preparation

- Spiking: To a 1 mL urine sample, add a known amount of the Bisphenol F-$^{13}C_6$ internal standard solution.

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- Enzymatic Hydrolysis: Add β-glucuronidase enzyme to the urine sample to deconjugate any glucuronidated Bisphenol F metabolites. Incubate at 37°C for a specified time (e.g., 2-4 hours).
- Solid Phase Extraction (SPE):
  - Condition the SPE cartridge with methanol followed by deionized water.
  - Load the hydrolyzed urine sample onto the cartridge.
  - Wash the cartridge with a low-organic solvent mixture to remove interferences.
  - Elute the analytes with a high-organic solvent mixture (e.g., acetonitrile or methanol).
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a small volume of the mobile phase for HPLC-MS/MS analysis.

4. HPLC-MS/MS Analysis

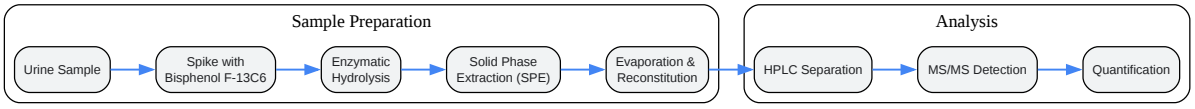
- HPLC System: A high-performance liquid chromatography system equipped with a C18 reversed-phase column.
- Mobile Phase: A gradient of water (with 0.1% formic acid) and acetonitrile or methanol.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in negative electrospray ionization (ESI) mode.
- MRM Transitions: Monitor specific precursor-to-product ion transitions for both native Bisphenol F and Bisphenol F-$^{13}C_6$.

5. Quantification

- Construct a calibration curve by plotting the ratio of the peak area of the native Bisphenol F to the peak area of the Bisphenol F-$^{13}C_6$ internal standard against the concentration of the calibration standards.
- Determine the concentration of Bisphenol F in the urine samples from the calibration curve.

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Workflow for Bisphenol F Quantification



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Caption: Workflow for the quantification of Bisphenol F in urine using isotope dilution HPLC-MS/MS.

Signaling Pathways Modulated by Bisphenol F

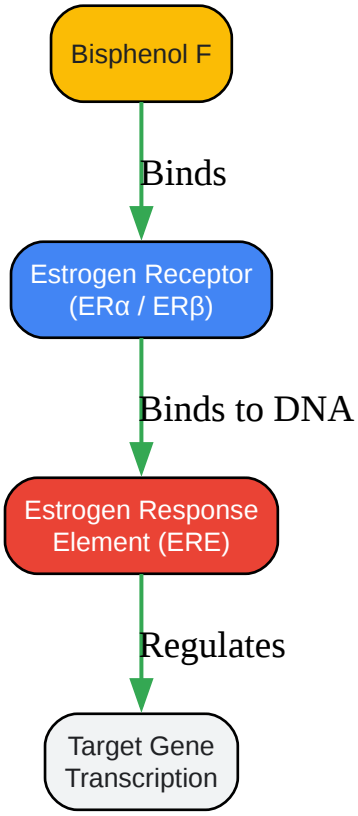
Bisphenol F, as an endocrine-disrupting chemical, exerts its biological effects by interacting with various cellular signaling pathways. Understanding these pathways is crucial for assessing its potential health risks. Bisphenol F-$^{13}C_6$ is a valuable tool for accurately quantifying BPF levels in in-vitro and in-vivo studies investigating these mechanisms.

1. Estrogen Receptor Signaling Pathway

Bisphenol F is known to possess estrogenic activity, primarily by binding to estrogen receptors (ERα and ERβ).[2] This interaction can mimic the effects of endogenous estrogens, leading to the activation or inhibition of downstream gene expression.

Estrogen Receptor Signaling

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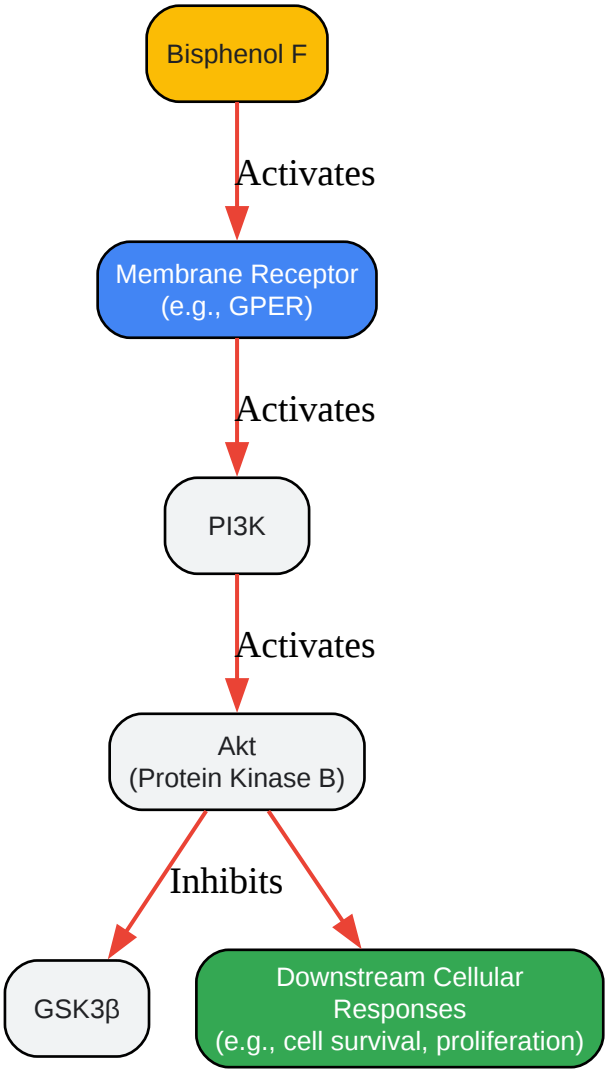
Caption: Simplified diagram of the Estrogen Receptor signaling pathway activated by Bisphenol F.

2. PI3K/Akt/GSK3β Signaling Pathway

Studies on bisphenols have indicated their potential to modulate the PI3K/Akt/GSK3β signaling pathway, which is a critical regulator of cell survival, proliferation, and metabolism.[3] Dysregulation of this pathway is implicated in various diseases, including cancer and metabolic disorders.

PI3K/Akt/GSK3β Signaling Pathway

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Caption: Overview of the PI3K/Akt/GSK3β signaling pathway potentially modulated by Bisphenol F.

Conclusion

Bisphenol F-$^{13}C_6$ is a commercially available and high-purity stable isotope-labeled standard essential for the accurate quantification of Bisphenol F in various matrices. Its use in isotope dilution mass spectrometry provides researchers with a robust tool to investigate human exposure and to elucidate the molecular mechanisms and signaling pathways affected by this emerging environmental contaminant. The detailed methodologies and pathway diagrams provided in this guide serve as a valuable resource for scientists and professionals in the fields of analytical chemistry, toxicology, and drug development.

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